

Personal protective equipment for handling 5-(Bromomethyl)undecane

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Compound of Interest

Compound Name: 5-(Bromomethyl)undecane

Cat. No.: B151729

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Essential Safety and Handling Guide for 5-(Bromomethyl)undecane

A Comprehensive Resource for Laboratory Professionals

In the fast-paced environment of drug discovery and chemical synthesis, the safe handling of reactive intermediates is a cornerstone of successful research. **5-(Bromomethyl)undecane**, a valuable alkylating agent, requires a thorough understanding of its potential hazards to ensure the safety of laboratory personnel and the integrity of experimental outcomes. This guide provides an in-depth, procedural framework for the safe handling, storage, and disposal of **5-(Bromomethyl)undecane**, grounded in established safety protocols.

Understanding the Hazard Profile

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **5-(Bromomethyl)undecane** is classified as a substance that causes skin irritation and serious eye irritation[1]. While comprehensive toxicological data is limited, its nature as an alkyl bromide necessitates caution due to the potential for irritation to the skin, eyes, and respiratory system upon exposure.

Some key physical and chemical properties include:

Property	Value
Molecular Formula	C ₁₂ H ₂₅ Br[1]
Molecular Weight	249.23 g/mol [1][2][3][4]
Boiling Point	271.6 ± 8.0 °C (Predicted)[2][5]
Density	1.037 ± 0.06 g/cm ³ (Predicted)[2][5]
Storage Temperature	Inert atmosphere, Room Temperature[2][3][5]

Personal Protective Equipment (PPE): A Mandated Protocol

A robust PPE protocol is the most critical barrier between the researcher and potential chemical exposure. The following PPE is mandatory when handling **5-(Bromomethyl)undecane**.

- **Eye and Face Protection:** Chemical splash goggles are the minimum requirement. For procedures with a higher risk of splashing, a face shield should be worn in conjunction with goggles[6][7].
- **Hand Protection:** Nitrile gloves are recommended for their resistance to a range of chemicals.[8][9]. Double-gloving is a best practice that provides an additional layer of protection[10]. Gloves should be inspected before use and changed immediately if contamination is suspected[11].
- **Body Protection:** A flame-retardant lab coat or apron should be worn to protect against splashes[6][9].
- **Footwear:** Closed-toe shoes are a standard and essential component of laboratory safety.

Engineering Controls: The Primary Defense

All procedures involving **5-(Bromomethyl)undecane**, from weighing and transferring to its use in reactions, must be conducted within a properly functioning chemical fume hood[10][12]. This is the most effective way to control exposure to potentially harmful vapors.

Step-by-Step Handling and Disposal Workflow

A systematic approach to the entire lifecycle of the chemical in the lab minimizes risk.

Caption: Workflow for the safe handling of **5-(Bromomethyl)undecane**.

Storage

Store **5-(Bromomethyl)undecane** in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents[10][13]. Keep the container tightly closed[10][11][14].

Spill Management

In the event of a spill, the primary response should be to ensure the safety of all personnel.

- Small Spills (within a fume hood):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, contain the spill with an inert absorbent material like vermiculite or sand[15][16][17].
 - Carefully scoop the absorbent material into a designated, labeled hazardous waste container[11][16].
 - Decontaminate the spill area[16].
- Large Spills:
 - Evacuate the area immediately[15][17][18].
 - Alert your institution's emergency response or Environmental Health and Safety (EHS) department[16][19].
 - Do not attempt to clean up a large spill without proper training and equipment[20].

First Aid and Exposure Response

Immediate action is critical in the event of an exposure.

- Skin Contact: Immediately flush the affected skin with copious amounts of water for at least 15 minutes[15][16][20]. Remove any contaminated clothing[16][20]. Seek medical attention[15][16].
- Eye Contact: Immediately flush the eyes with water for at least 15 minutes, holding the eyelids open[15][20]. Seek immediate medical attention[15][16].
- Inhalation: Move the affected person to fresh air[15]. If breathing is difficult, administer oxygen and seek medical attention[15].
- Ingestion: Do NOT induce vomiting[13][15]. Rinse the mouth with water and seek immediate medical attention[11][15].

Waste Disposal

All materials contaminated with **5-(Bromomethyl)undecane**, including empty containers, gloves, and spill cleanup materials, must be treated as hazardous waste.

- Collect all waste in a clearly labeled, sealed, and chemically compatible container[10][11]. The label should clearly identify the contents as "Hazardous Waste" and include the full chemical name.
- **5-(Bromomethyl)undecane** is a halogenated organic compound and should be segregated into the appropriate waste stream for halogenated organic waste[21].
- Store the waste container in a designated satellite accumulation area until it is collected by your institution's certified hazardous waste disposal service[22].

By implementing these comprehensive safety measures, researchers can mitigate the risks associated with **5-(Bromomethyl)undecane** and maintain a safe and productive laboratory environment.

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